

# Technical Support Center: Interpreting Complex Cell Cycle Data After MLN8054 Treatment

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## Compound of Interest

Compound Name: MLN8054

Cat. No.: B1683884

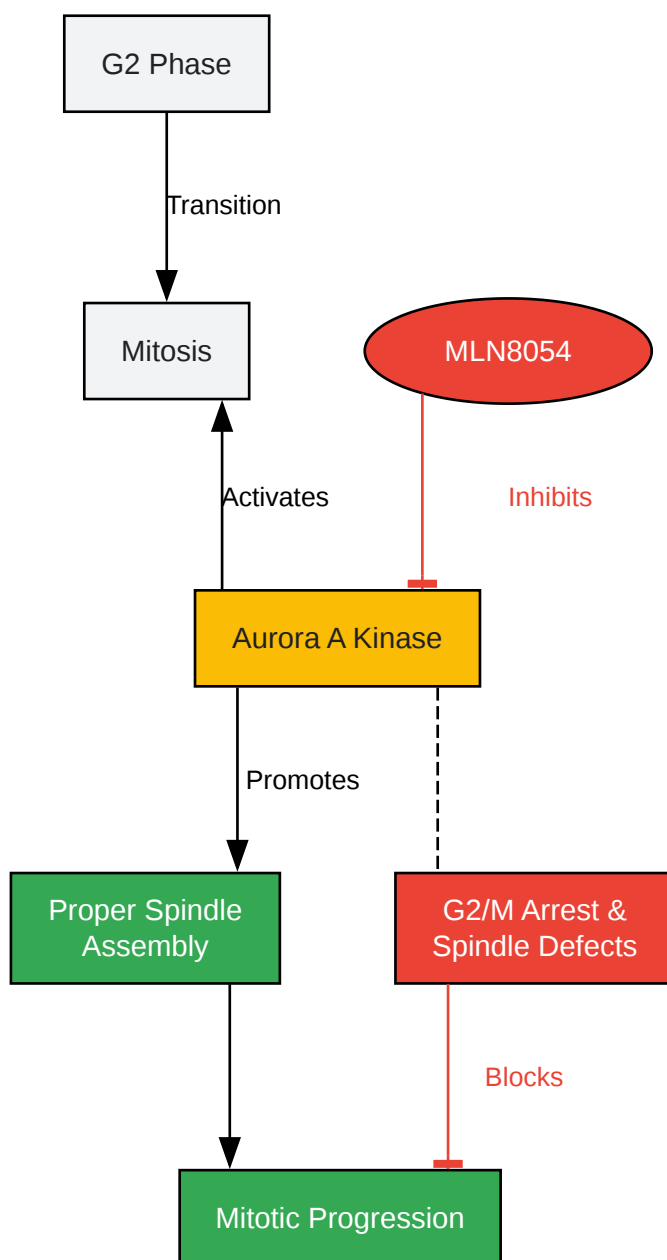
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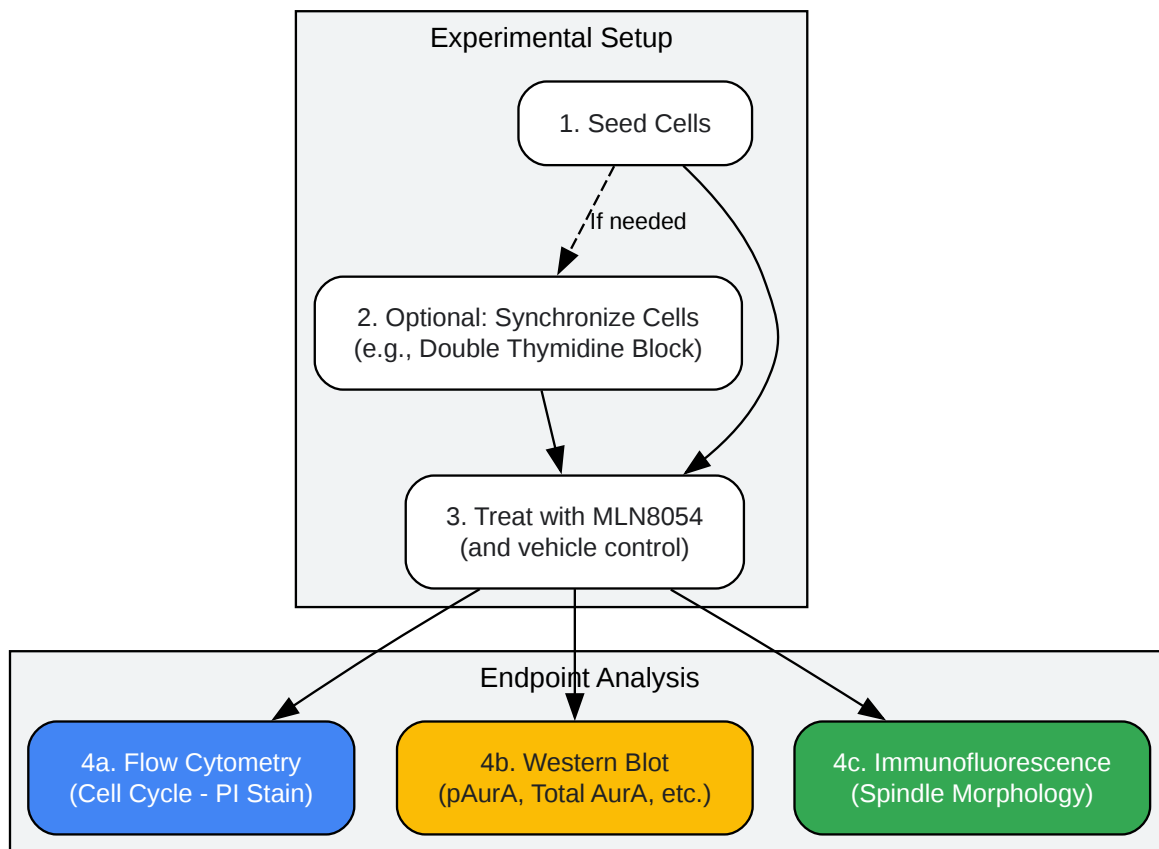
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals interpret experimental data following treatment with **MLN8054**, a selective Aurora A kinase inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is **MLN8054** and what is its primary mechanism of action?

**MLN8054** is a potent and selective, orally bioavailable small-molecule inhibitor of Aurora A kinase.[1][2] Aurora A is a serine/threonine kinase that plays a critical role in the G2/M phase of the cell cycle, specifically in processes like centrosome maturation and separation, and the assembly of a functional mitotic spindle.[2][3] By competitively inhibiting the ATP-binding site of Aurora A, **MLN8054** prevents the autophosphorylation of Aurora A at Threonine 288 (pT288), which is required for its activation.[2][4] This inhibition leads to defects in mitotic spindle formation, prolonged activation of the spindle assembly checkpoint, and ultimately, G2/M arrest and apoptosis.[2][5][6]





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